

# N-Ethylhexylamine: A Comprehensive Technical Overview of its Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-Ethylhexylamine

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This in-depth technical guide provides a detailed overview of the core physical properties of **N-Ethylhexylamine**, specifically its boiling point and density. The information is presented in a clear, structured format to facilitate its use in research and development settings.

## Core Physical Properties

**N-Ethylhexylamine**, a secondary amine with the chemical formula  $C_8H_{19}N$ , is a colorless liquid. Its key physical characteristics, boiling point and density, are summarized below. These properties are crucial for its handling, application, and process development in various scientific and industrial fields.

Physical Property	Value	Source
Boiling Point	116-119 °C	[1]
163.0 ± 8.0 °C at 760 mmHg	[2][3]	
159.36 °C (estimate)	[4]	
Density	0.7585 g/cm <sup>3</sup>	[4]
0.8 ± 0.1 g/cm <sup>3</sup>	[2][3]	
0.762 g/cm <sup>3</sup>	[5]	

## Experimental Protocols

The determination of the boiling point and density of a liquid substance like **N-Ethylhexylamine** requires precise and standardized experimental procedures. The following are detailed methodologies for these key experiments.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for this determination is the Thiele Tube method.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Capillary tube (sealed at one end)
- Small test tube
- Heating mantle or Bunsen burner
- Liquid paraffin or other suitable heating bath fluid
- Stand and clamps

Procedure:

- A small quantity of **N-Ethylhexylamine** is placed in the small test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.
- The test tube is then attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is clamped and immersed in the Thiele tube containing the heating bath fluid, making sure the sample is fully submerged.

- The side arm of the Thiele tube is gently heated. The shape of the tube allows for the circulation of the heating fluid, ensuring uniform temperature distribution.
- As the temperature rises, air trapped in the capillary tube will expand and a slow stream of bubbles will emerge from the open end of the capillary.
- Upon further heating, the bubbling will become rapid and continuous. At this point, the heating is stopped.
- As the liquid cools, the bubbling will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.

## Determination of Density

Density, the mass per unit volume of a substance, is a fundamental physical property. The pycnometer method is a highly accurate technique for determining the density of liquids.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermometer
- Water bath

Procedure:

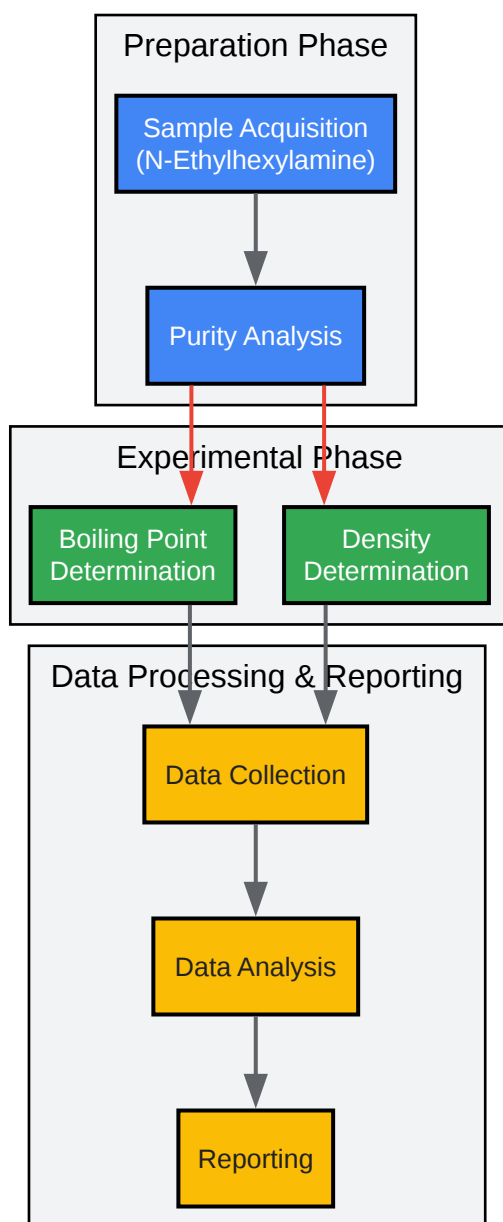
- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance ( $m_1$ ).
- The pycnometer is then filled with distilled water of a known temperature and weighed again ( $m_2$ ). The temperature of the water is recorded.
- The pycnometer is emptied, dried completely, and then filled with **N-Ethylhexylamine**.

- The filled pycnometer is placed in a constant temperature water bath to ensure the liquid reaches the desired temperature.
- The pycnometer is then removed, carefully dried on the outside, and its mass is determined ( $m_3$ ).
- The density of the **N-Ethylhexylamine** is calculated using the following formula:

Density of Sample =  $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of Water at the experimental temperature}$

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the physical properties of a chemical substance, from initial sample preparation to final data analysis and reporting.



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Caption: Logical workflow for determining physical properties.

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